

Troubleshooting poor solubility of bisindolylmaleimide II in aqueous buffers.

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Compound of Interest

Compound Name: *bisindolylmaleimide II*

Cat. No.: *B1662960*

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Technical Support Center: Bisindolylmaleimide II

This guide provides comprehensive troubleshooting support for researchers, scientists, and drug development professionals experiencing poor solubility of **Bisindolylmaleimide II** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: Why is my **Bisindolylmaleimide II** not dissolving directly in my aqueous buffer (e.g., PBS, TRIS)?

A1: **Bisindolylmaleimide II** is a hydrophobic molecule and is practically insoluble in water and aqueous buffers.^[1] Direct dissolution in aqueous media will result in precipitation or failure to dissolve. The standard and required method is to first prepare a concentrated stock solution in a suitable organic solvent.

Q2: What is the recommended organic solvent for preparing a stock solution of **Bisindolylmaleimide II**?

A2: The most highly recommended solvent is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2][3][4]} **Bisindolylmaleimide II** is readily soluble in DMSO at concentrations as high as 25 mg/mL (57.01 mM) or 100 mM.^{[3][5]} For complete dissolution at high concentrations, gentle warming (to 60°C) and ultrasonication may be required.^{[5][6]} It is critical to use newly opened, hygroscopic DMSO, as absorbed moisture can significantly reduce the

compound's solubility.[5][6][7] Other organic solvents like ethanol, methanol, and Dimethylformamide (DMF) can also be used.[1][2][8]

Q3: My compound precipitates when I dilute my DMSO stock solution into my aqueous experimental buffer. What can I do?

A3: This is a common issue when diluting a hydrophobic compound from an organic stock into an aqueous medium. Here are the key reasons and solutions:

- **Final Concentration is Too High:** The aqueous solubility of **Bisindolylmaleimide II** is extremely low. You may be exceeding its solubility limit. Try working with a lower final concentration.
- **Insufficient Mixing:** The dilution must be done carefully. Add the DMSO stock solution dropwise into the aqueous buffer while vortexing or stirring vigorously to ensure rapid dispersion.
- **High Final DMSO Concentration:** While DMSO aids initial dissolution, high final concentrations can be toxic to cells and may affect experimental outcomes. Aim for a final DMSO concentration of less than 0.5%, and preferably below 0.1%, in your assay.
- **Use of Co-solvents:** For difficult applications, especially in vivo studies, a co-solvent system may be necessary. A common strategy involves using agents like PEG300 and a surfactant like Tween-80 to create a more stable solution.[5][7]

Q4: How should I store **Bisindolylmaleimide II** powder and its stock solutions?

A4: Proper storage is crucial to maintain the compound's integrity.

- **Powder:** Store the solid powder at -20°C under desiccating conditions. It can be stable for up to 3-4 years.[2][5]
- **Stock Solutions:** Aliquot your stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C (stable for ~6 months) or -20°C (stable for ~1 month).[5][9]

- Aqueous Working Solutions: Aqueous dilutions are not stable and should be prepared fresh just prior to use. It is not recommended to store aqueous solutions for more than one day.[8]

Compound Data & Properties

The following tables summarize the key physical, chemical, and solubility properties of **Bisindolylmaleimide II**.

Table 1: Physicochemical Properties of **Bisindolylmaleimide II**

Property	Value	Reference(s)
Common Name	BIM II	[2][4]
CAS Number	137592-45-1	[5]
Molecular Formula	C ₂₇ H ₂₆ N ₄ O ₂	[3][5]
Molecular Weight	438.52 g/mol	[3][5]
Appearance	Yellow to orange solid/powder	[5]
Purity	Typically >97%	[2][3]

Table 2: Solubility Data for **Bisindolylmaleimide II**

Solvent	Solubility	Notes	Reference(s)
DMSO	≥ 25 mg/mL (57 mM)	Heating and ultrasonication may be required. Use fresh, anhydrous DMSO.	[3][5]
Ethanol	Soluble	---	[1][2][4]
Methanol	Soluble	---	[1]
DMF	~10 mg/mL	---	[1][8]
Water / Aqueous Buffers	Insoluble / Sparingly Soluble	---	[1][8]
0.1 M HCl / 0.1 M NaOH	Slightly Soluble	---	[1]

Experimental Protocols & Methodologies

Protocol 1: Standard Preparation of Aqueous Working Solution

This protocol is suitable for most in vitro cell culture and enzymatic assays.

- Prepare Stock Solution:
 - Allow the **Bisindolylmaleimide II** powder to equilibrate to room temperature before opening the vial.
 - Add the appropriate volume of high-purity, anhydrous DMSO to the vial to create a high-concentration stock (e.g., 10-25 mM).
 - Ensure complete dissolution by vortexing. If necessary, use an ultrasonic bath or warm the solution gently (up to 60°C).[5]
- Prepare Intermediate Dilutions (Optional but Recommended):
 - Perform one or more serial dilutions of the high-concentration stock in pure DMSO to get closer to your final desired concentration range. This minimizes the volume of DMSO

added to your final aqueous solution.

- Prepare Final Working Solution:
 - Add the required volume of the DMSO stock (or intermediate dilution) dropwise to your pre-warmed (if applicable) aqueous experimental buffer while vortexing vigorously.
 - Visually inspect the solution for any signs of precipitation (cloudiness, particulates).
 - Crucially, ensure the final concentration of DMSO in your working solution is below 0.5% to avoid solvent-induced artifacts.

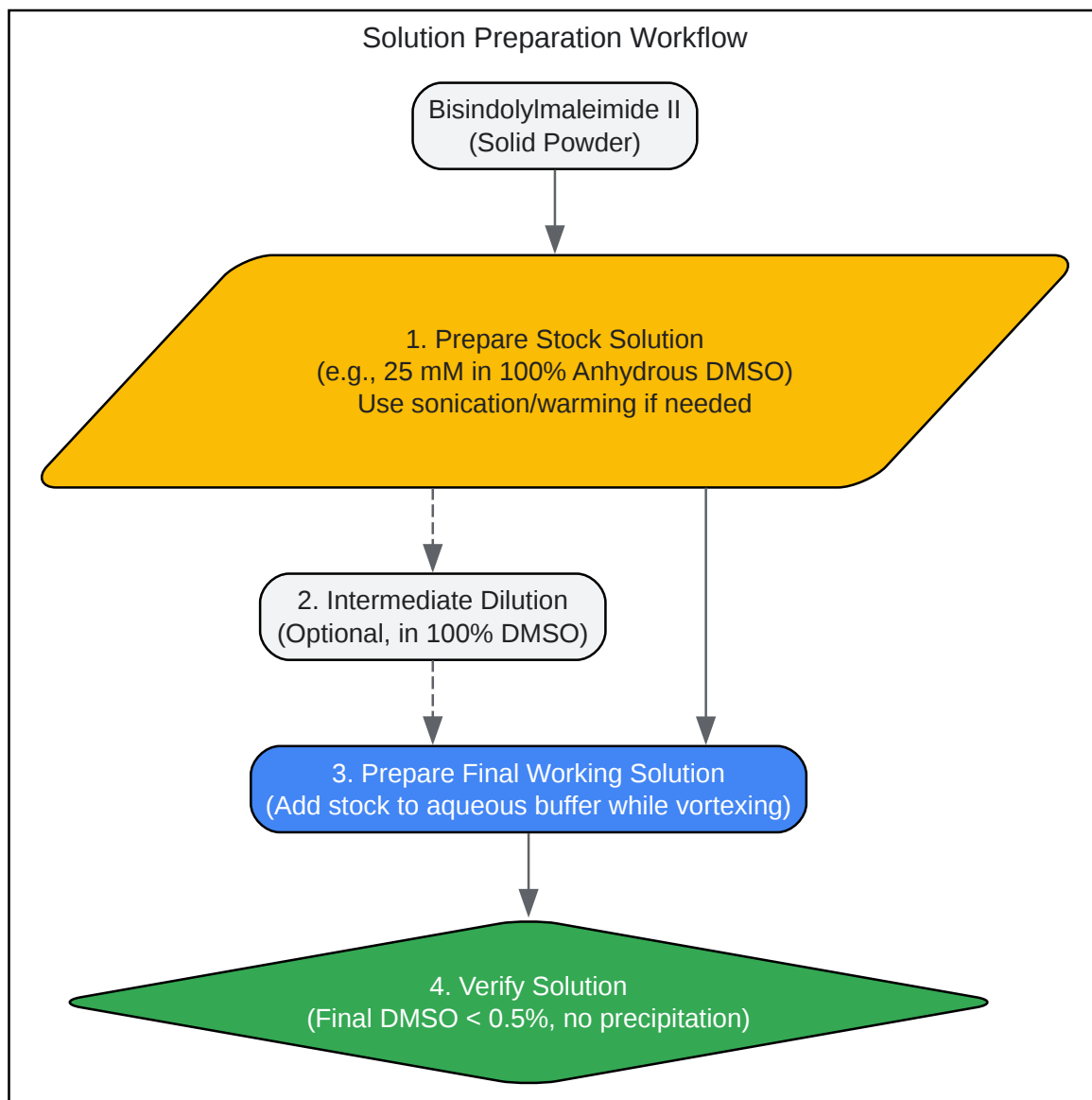
Protocol 2: Advanced Preparation using Co-solvents (for high concentrations or in vivo use)

This method, adapted from supplier recommendations, improves the stability of the compound in aqueous media.[\[5\]](#)[\[7\]](#)

- Prepare a 25 mg/mL Stock Solution: Dissolve **Bisindolylmaleimide II** in anhydrous DMSO as described in Protocol 1.
- Create the Formulation: For a 1 mL final working solution, follow these steps in order: a. Take 400 µL of PEG300. b. Add 100 µL of the 25 mg/mL DMSO stock solution and mix until the solution is clear. c. Add 50 µL of Tween-80 and mix thoroughly until the solution is clear. d. Add 450 µL of the desired aqueous buffer (e.g., saline or PBS) to bring the total volume to 1 mL.
- Use Immediately: This formulation should be prepared fresh and used immediately for optimal results.[\[5\]](#)[\[7\]](#)

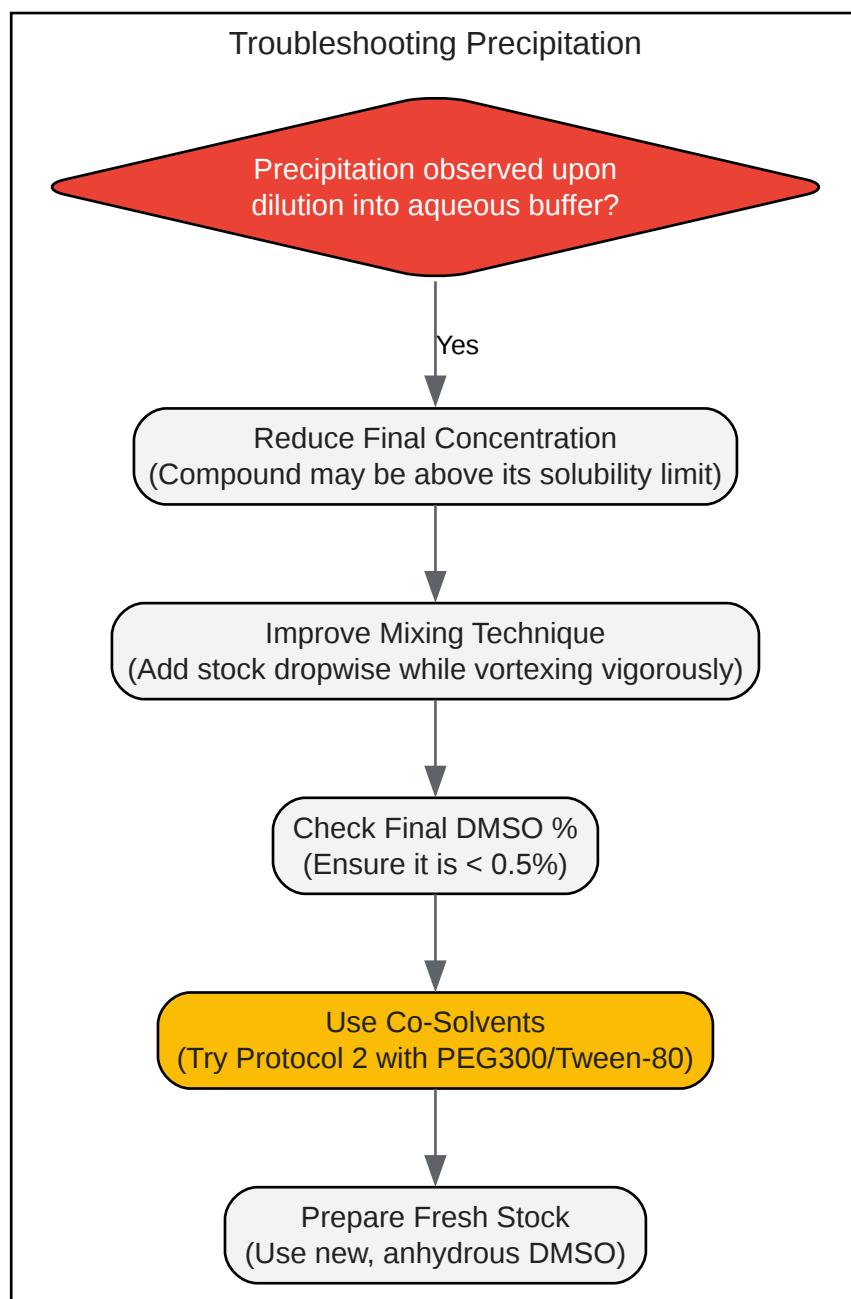
Visual Guides and Workflows

The following diagrams illustrate key workflows and concepts for using **Bisindolylmaleimide II**.



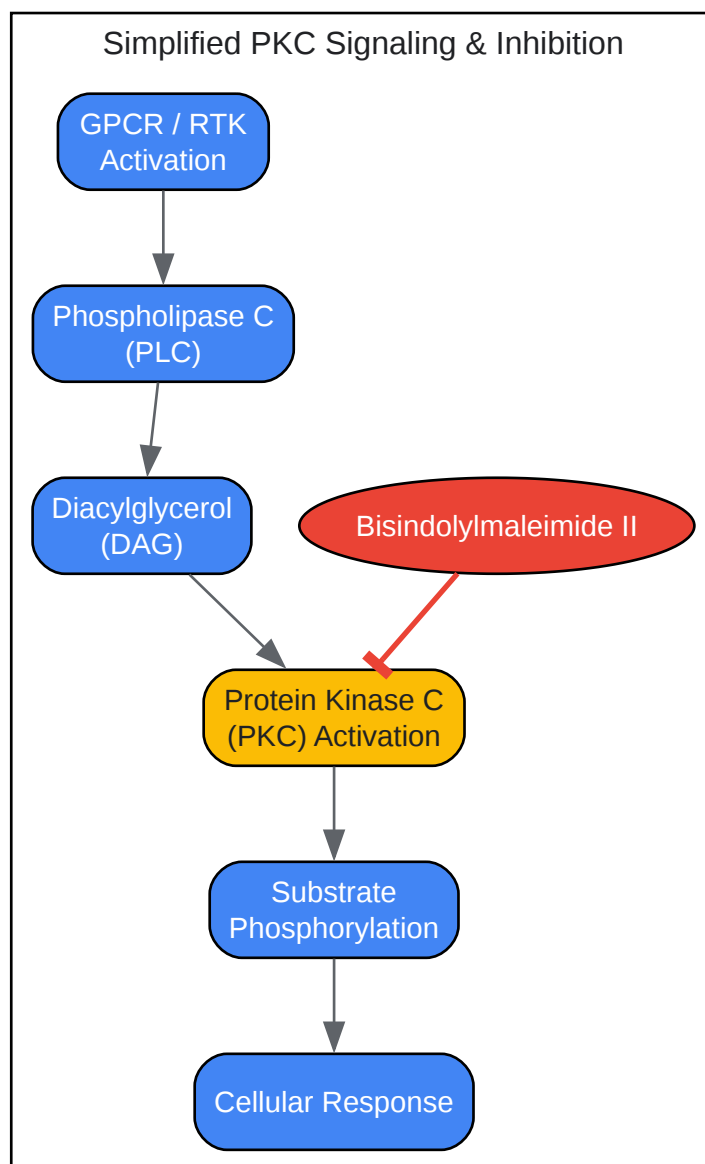
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Caption: Standard workflow for preparing a working solution of **Bisindolylmaleimide II**.



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Caption: Decision tree for troubleshooting compound precipitation issues.



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Caption: **Bisindolylmaleimide II** inhibits the Protein Kinase C (PKC) signaling pathway.

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